

# Cost-benefit analysis of Decanoyl peroxide applications

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Decanoyl peroxide

CAS No.: 762-12-9

Cat. No.: S525441

[Get Quote](#)

## Chemical Profile of Decanoyl Peroxide

The table below summarizes the key identifiers and basic properties of **Decanoyl Peroxide** found in the search results:

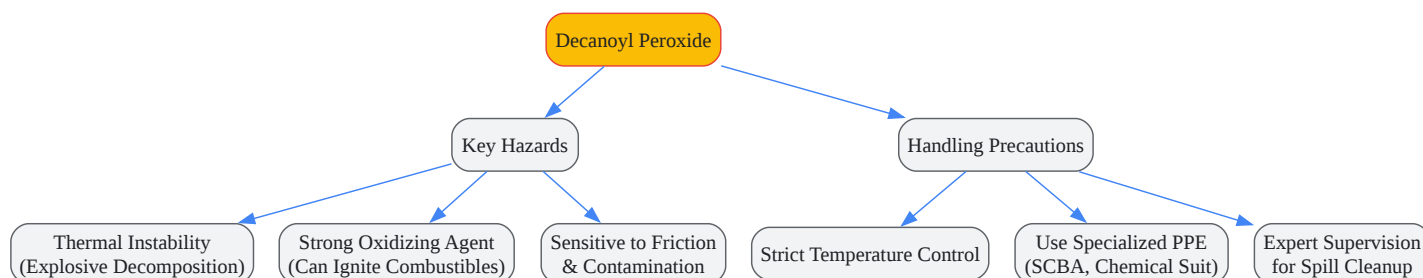
Property Category	Details
CAS Number	762-12-9 [1] [2]
IUPAC Name	decanoyl decaneperoxoate [2]
Molecular Formula	$C_{20}H_{38}O_4$ [1] [2]
Molecular Weight	342.5 g/mol [2]
Description	White granular solid [2]. Highly reactive organic peroxide [1] [2].
Primary Application	Used as a catalyst in chemical processes, particularly in <b>polymerization reactions</b> [2].

## Safety and Handling Considerations

A significant part of the available information relates to the compound's hazards, which is a critical factor in any cost-benefit analysis. The major considerations are its **reactivity and thermal instability** [1].

- **Decomposition Risk:** This solid peroxide is particularly sensitive to temperature rises, contamination, and friction. Above a specific "Control Temperature," it can decompose violently [1].
- **Fire and Explosion Hazard:** It is a strong oxidizing agent and may explode from heat, contamination, or loss of temperature control. It may ignite combustibles and containers may explode when heated [1].
- **Handling Recommendations:** Its temperature must be controlled. For spills, isolation of the area is required, and cleanup should not be attempted except under the supervision of a specialist. Positive pressure self-contained breathing apparatus (SCBA) and specific chemical protective clothing are recommended [1].

The diagram below summarizes the key risks and required precautions for handling **Decanoyl Peroxide**:



[Click to download full resolution via product page](#)

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. DIDECANOYL PEROXIDE | CAMEO Chemicals | NOAA [[cameochemicals.noaa.gov](https://cameochemicals.noaa.gov)]

2. Buy Decanoyl peroxide | 762-12-9 | >98% [smolecule.com]

To cite this document: Smolecule. [Cost-benefit analysis of Decanoyl peroxide applications].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b525441#cost-benefit-analysis-of-decanoyl-peroxide-applications>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)